

Solubility Profile of 2-Ethenylphenol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethenylphenol

Cat. No.: B127231

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Introduction: **2-Ethenylphenol**, also known as 2-vinylphenol or 2-hydroxystyrene, is an organic compound with the chemical formula C_8H_8O . As a derivative of phenol, its solubility is of significant interest in various applications, including polymer synthesis, fine chemical manufacturing, and as an intermediate in the pharmaceutical industry. The presence of both a hydroxyl group and a vinyl-substituted benzene ring gives it a distinct polarity and reactivity, influencing its interaction with different solvents. This technical guide provides a comprehensive overview of the solubility of **2-ethenylphenol** in organic solvents, details common experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Solubility Data

Quantitative solubility data for **2-ethenylphenol** in a range of organic solvents is not extensively documented in publicly available literature. However, based on its chemical structure and information on similar phenolic compounds, a qualitative solubility profile can be established. The compound is generally soluble in polar organic solvents due to the hydrogen-bonding capability of the hydroxyl group.

Table 1: Qualitative Solubility of **2-Ethenylphenol** and Related Compounds in Various Solvents

Solvent Class	Specific Solvent	2-Ethenylphenol Solubility	Related Compound Solubility
Alcohols	Methanol, Ethanol	Soluble[1]	Poly(p-hydroxystyrene) is soluble[2]; 4-Vinylphenol is moderately soluble in ethanol[3]
Ethers	Diethyl ether, etc.	Soluble[1]	Poly(p-hydroxystyrene) is soluble[2]
Ketones	Acetone, 2-Butanone	Likely Soluble	Poly(p-hydroxystyrene) is soluble[2]; Other phenolic acids are soluble[4]
Esters	Ethyl acetate	Likely Soluble	Poly(p-hydroxystyrene) is soluble[2]; Other phenolic acids are soluble[4]
Aromatic Hydrocarbons	Toluene	Likely Soluble	Copolymers of vinyl phenol have been studied in toluene[5]
Water	-	Slightly Soluble (Estimated at 3302 mg/L at 25 °C)[6]	-

Note: "Likely Soluble" is inferred from the solubility of structurally similar compounds, such as its polymer or other phenolic compounds.

Factors Influencing Solubility

The solubility of **2-ethenylphenol** is governed by several factors:

- **Solvent Polarity:** Polar solvents that can act as hydrogen bond acceptors (like alcohols, ethers, and ketones) are expected to be effective at dissolving **2-ethenylphenol**.
- **Temperature:** Generally, the solubility of solid organic compounds in liquid solvents increases with temperature.
- **Hydrogen Bonding:** The phenolic hydroxyl group is a strong hydrogen bond donor, leading to favorable interactions with solvents that are hydrogen bond acceptors.
- **Molecular Structure:** The vinyl group introduces a nonpolar character, but the dominant phenolic group dictates its solubility in polar organic solvents.

Experimental Protocols for Solubility Determination

For researchers aiming to quantify the solubility of **2-ethenylphenol**, the isothermal shake-flask method followed by gravimetric analysis is a reliable and widely used technique.^[4] This method involves creating a saturated solution at a specific temperature and then determining the concentration of the solute in that solution.

Key Experimental Methodology: Shake-Flask and Gravimetric Analysis

This protocol is adapted from methodologies used for determining the solubility of other phenolic compounds.^[4]

1. Materials and Equipment:

- **2-Ethenylphenol** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatic shaker or water bath with temperature control (e.g., ± 0.1 K)
- Analytical balance (readability ± 0.0001 g)
- Glass vials or flasks with airtight seals
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)

- Pipettes and other standard laboratory glassware
- Drying oven

2. Procedure:

- Preparation: An excess amount of solid **2-ethenylphenol** is added to a known mass of the organic solvent in a sealed glass vial.
- Equilibration: The vials are placed in a thermostatic shaker set to the desired temperature (e.g., 298.15 K). They are agitated for a sufficient time (typically 24-72 hours) to ensure that equilibrium between the solid and liquid phases is reached. Preliminary studies should be conducted to determine the time required to reach equilibrium.
- Phase Separation: After equilibration, the agitation is stopped, and the vials are left undisturbed in the thermostatic bath for several hours (e.g., 6-12 hours) to allow the undissolved solid to settle.
- Sampling: A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a pre-heated or pre-cooled syringe to match the experimental temperature. The syringe is immediately fitted with a filter to remove any suspended solid particles.
- Gravimetric Analysis:
 - A known mass of the clear filtrate is transferred to a pre-weighed container (e.g., an evaporating dish).
 - The solvent is evaporated from the sample. This is typically done in a fume hood at room temperature or under a gentle stream of nitrogen, followed by drying in an oven at a temperature below the solute's decomposition point until a constant mass is achieved.
 - The container with the dry solute residue is weighed. The mass of the dissolved **2-ethenylphenol** is determined by subtracting the initial weight of the container.
- Calculation: The solubility is then calculated, typically as a mole fraction (x) or in grams per 100 g of solvent.

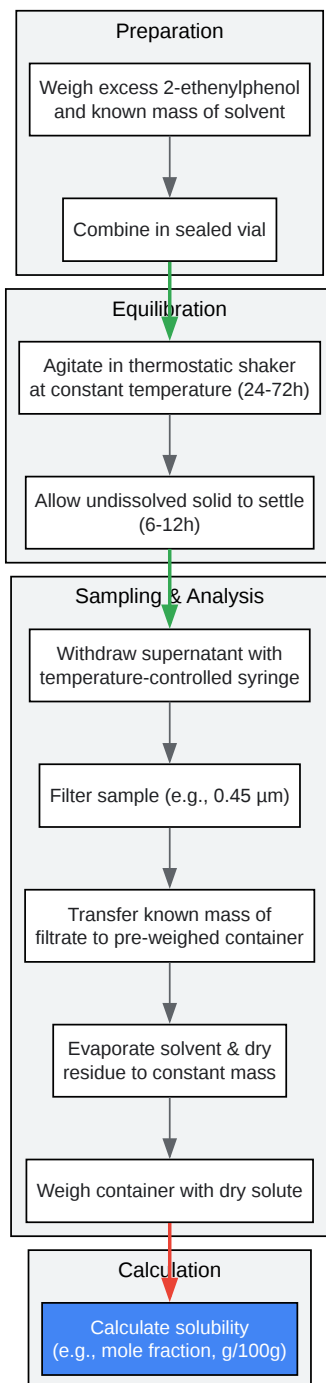
3. Alternative Quantification Methods: Instead of gravimetric analysis, the concentration of the solute in the filtrate can be determined using instrumental methods such as:

- UV-Visible Spectroscopy: If **2-ethenylphenol** has a distinct chromophore, its concentration can be determined by measuring the absorbance of the filtered solution at a specific wavelength and using a pre-established calibration curve.
- High-Performance Liquid Chromatography (HPLC): HPLC is a highly accurate method for determining the concentration of the solute in the saturated solution, especially in the presence of impurities.

Experimental Workflow Visualization

The following diagram illustrates the logical steps involved in determining the solubility of **2-ethenylphenol** using the shake-flask and gravimetric methods.

Workflow for Solubility Determination of 2-Ethenylphenol

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Caption: A flowchart of the shake-flask and gravimetric method for solubility measurement.

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